

Improving the stability of Bis(hydroxymethyl)urea solutions

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Compound of Interest

Compound Name: Bis(hydroxymethyl)urea

Cat. No.: B073432

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An In-depth Technical Guide to Improving the Stability of **Bis(hydroxymethyl)urea** Solutions
For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(hydroxymethyl)urea, also known as dimethylolurea (DMU), is a key intermediate in the formation of urea-formaldehyde resins and finds applications in various chemical and pharmaceutical processes.^[1] However, its utility is often hampered by the inherent instability of its aqueous solutions. This technical guide provides a comprehensive overview of the factors influencing the stability of **bis(hydroxymethyl)urea** solutions, strategies for their stabilization, and detailed analytical and experimental protocols for stability assessment. The information is intended to assist researchers and professionals in developing robust formulations and processes involving this compound.

Introduction to Bis(hydroxymethyl)urea and its Stability Challenges

Bis(hydroxymethyl)urea ($\text{OC}(\text{NHCH}_2\text{OH})_2$) is a water-soluble organic compound formed from the reaction of urea with an excess of formaldehyde.^[1] It serves as a precursor in the production of urea-formaldehyde (UF) polymers, which are widely used as adhesives and in molding objects.^[2] The stability of DMU in solution is a critical concern, as it is prone to degradation through several pathways. The primary challenge is its reversible decomposition

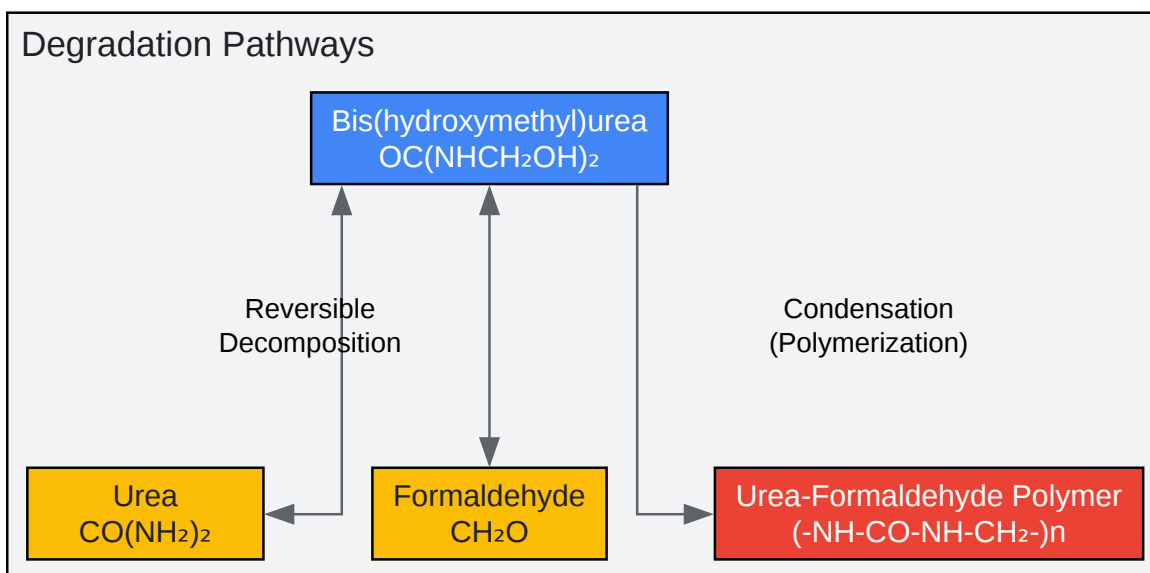
back into urea and formaldehyde.[3] This equilibrium reaction is sensitive to environmental conditions such as temperature and pH, leading to a loss of the active compound and the release of free formaldehyde, which can be a health concern.[2] Furthermore, DMU can undergo self-condensation reactions to form insoluble polymers, reducing the clarity and efficacy of the solution. Understanding and controlling these degradation pathways is essential for its practical application.

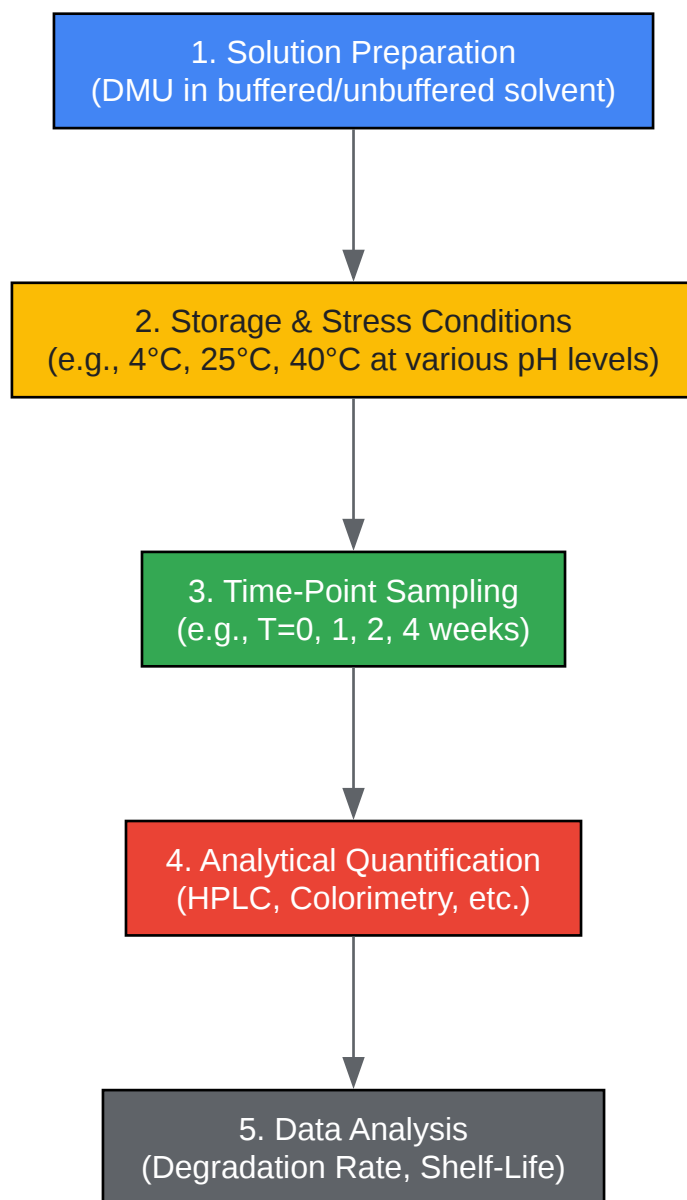
Chemical Degradation Pathways

The instability of **bis(hydroxymethyl)urea** in aqueous solutions is primarily governed by two competing processes: reversible decomposition and condensation polymerization.

- **Reversible Decomposition:** The formation of DMU from urea and formaldehyde is an equilibrium reaction. Under certain conditions, particularly with changes in temperature and pH, the equilibrium can shift, causing DMU to decompose back into its starting materials. The hydroxymethyl urea intermediate is noted to be unstable and can decompose to release formaldehyde and urea.[3]
- **Condensation Polymerization:** DMU molecules can react with each other or with urea to form methylene or methylene-ether bridges, leading to the formation of oligomers and polymers. [4] This process is the basis for the formation of UF resins but is an undesirable degradation pathway when a stable monomer solution is required. This polymerization is influenced by pH and can lead to increased viscosity and precipitation.[5]

Below is a diagram illustrating the primary degradation pathways.





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